

Personal protective equipment for handling 6-Bromo-4-chloro-1H-indazole

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Compound of Interest

Compound Name: 6-Bromo-4-chloro-1H-indazole

Cat. No.: B1343640

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Essential Safety and Handling Guide for 6-Bromo-4-chloro-1H-indazole

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for the handling and disposal of **6-Bromo-4-chloro-1H-indazole**. Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance.

I. Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is the first line of defense against potential exposure.^{[1][2][3]} The following PPE is mandatory when handling **6-Bromo-4-chloro-1H-indazole**:

- **Eye Protection:** Chemical splash goggles should be worn at all times.^[4] Safety glasses are not sufficient as they do not provide a seal against splashes.^[4]
- **Hand Protection:** Chemical-resistant gloves are required.^{[4][5]} Given the nature of the compound, it is recommended to use double gloves.^[1] The outer glove should be removed and disposed of within the fume hood after the procedure.
- **Body Protection:** A lab coat or chemical-resistant coveralls must be worn.^{[2][6]}

- Respiratory Protection: All handling of the solid compound should be done in a certified chemical fume hood to avoid inhalation of dust.[7] If there is a risk of generating dust or aerosols outside of a fume hood, a respirator may be necessary.

Quantitative Safety Data for 6-Bromo-4-chloro-1H-indazole	
Molecular Formula	C ₇ H ₄ BrClN ₂ [5][8]
Molecular Weight	231.48 g/mol [5][8][9]
Purity	≥96%[8]
Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation) [10]
Precautionary Statements	P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing)[10]
Signal Word	Warning[10]
Pictograms	GHS07 (Exclamation Mark)[10]

II. Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the safe handling of **6-Bromo-4-chloro-1H-indazole** from receipt to use in an experiment.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- Store in a cool, dry, and well-ventilated area away from incompatible materials.[5] The recommended storage temperature is under an inert atmosphere at 2-8°C.[10]

- Keep the container tightly closed.

2. Preparation for Use:

- Before handling, ensure that a safety shower and eyewash station are readily accessible.[\[7\]](#)
- Prepare your workspace within a certified chemical fume hood.
- Don all required personal protective equipment (see Section I).

3. Weighing and Transfer:

- Handle the solid compound carefully to avoid the formation of dust.[\[5\]](#)
- Use a spatula to transfer the desired amount of the compound onto weighing paper or directly into a tared container within the fume hood.
- Close the primary container immediately after use.

4. In Case of a Spill:

- Evacuate personnel from the immediate area.[\[5\]](#)
- Remove all sources of ignition.[\[5\]](#)
- Wear appropriate PPE, including respiratory protection if necessary.
- Contain the spill using an inert absorbent material.
- Collect the spilled material and place it in a sealed, labeled container for disposal as halogenated organic waste.[\[5\]](#)[\[7\]](#)
- Clean the spill area thoroughly.

III. Disposal Plan: Step-by-Step Waste Management

Proper disposal of **6-Bromo-4-chloro-1H-indazole** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.[\[7\]](#)

1. Waste Segregation:

- Due to its bromine and chlorine content, **6-Bromo-4-chloro-1H-indazole** is classified as a halogenated organic compound.[\[7\]](#)
- All waste containing this compound must be collected in a designated "Halogenated Organic Waste" container.[\[7\]](#)
- Do not mix halogenated waste with non-halogenated waste.[\[7\]](#)

2. Disposal of Unused Product:

- Carefully transfer any unused solid **6-Bromo-4-chloro-1H-indazole** into the designated "Halogenated Organic Waste" container.[\[7\]](#)

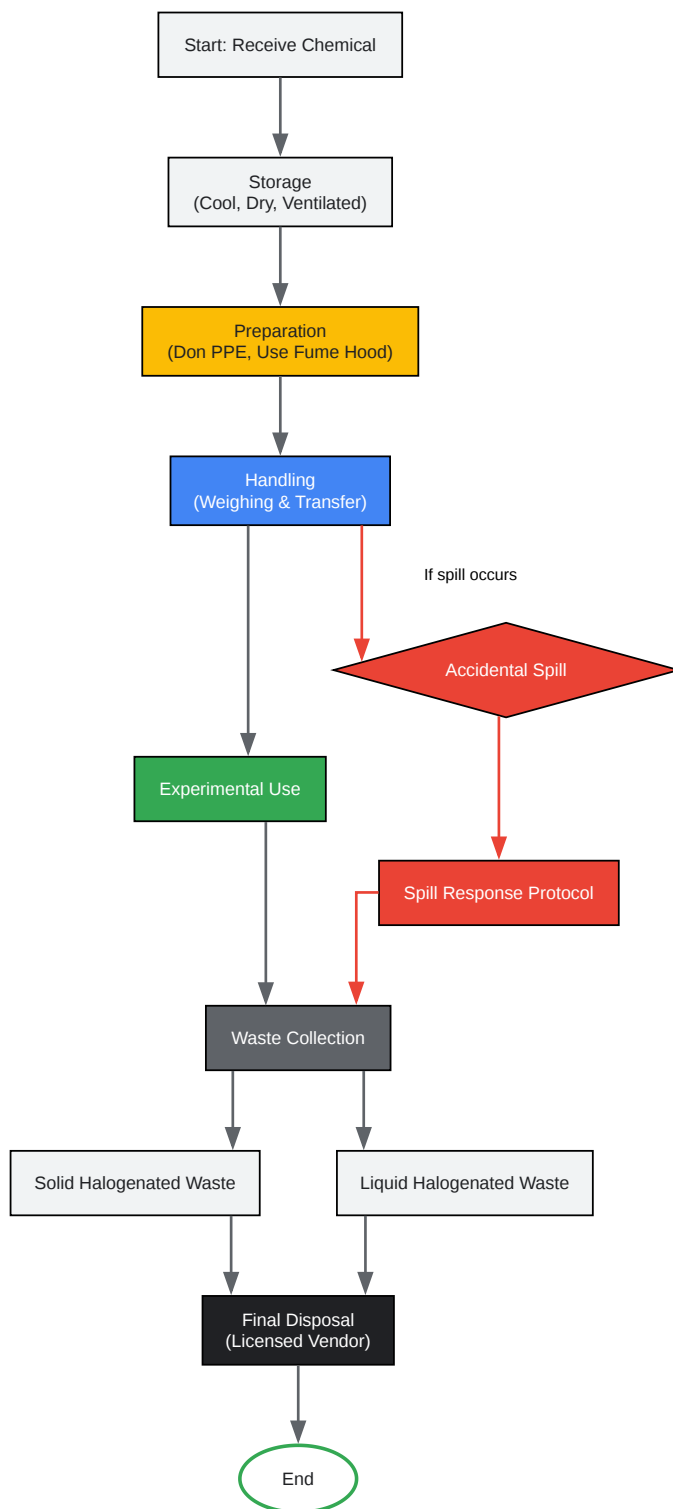
3. Disposal of Contaminated Materials:

- Solid Waste: Contaminated items such as gloves, weighing paper, and paper towels should be placed in a sealed bag and then into the solid "Halogenated Organic Waste" container.[\[7\]](#)
- Liquid Waste: Solutions containing **6-Bromo-4-chloro-1H-indazole** should be collected in a designated "Halogenated Liquid Organic Waste" container.
- Glassware: Rinse contaminated glassware with a suitable solvent (e.g., acetone or ethanol) and collect the rinsate in the "Halogenated Liquid Organic Waste" container.[\[7\]](#) After this initial rinse, the glassware can be washed according to standard laboratory procedures.[\[7\]](#)

4. Final Disposal:

- All waste containers must be clearly labeled with their contents.
- The final disposal of the halogenated organic waste must be handled by a licensed hazardous waste disposal company.[\[7\]](#)

Workflow for Safe Handling and Disposal



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Caption: Workflow for the safe handling and disposal of **6-Bromo-4-chloro-1H-indazole**.

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